

Personal protective equipment for handling N-Boc-5-Hydroxyindoline

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Compound of Interest

Compound Name: *N-Boc-5-Hydroxyindoline*

Cat. No.: B070838

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Essential Safety and Handling Guide for N-Boc-5-Hydroxyindoline

This guide provides crucial safety and logistical information for the handling and disposal of **N-Boc-5-Hydroxyindoline** (CAS No: 170147-76-9), a key intermediate in pharmaceutical synthesis. Adherence to these procedures is vital for ensuring the safety of laboratory personnel and minimizing environmental impact.

Core Hazard Summary: Based on data for similar compounds, **N-Boc-5-Hydroxyindoline** is anticipated to be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]}

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **N-Boc-5-Hydroxyindoline** to ensure the appropriate level of personal protection. The following table summarizes the recommended PPE for various laboratory operations.

Operation	Eye and Face Protection	Hand Protection	Respiratory Protection	Protective Clothing
Weighing and Dispensing	Chemical safety goggles or a face shield if there is a splash hazard. [3]	Nitrile or neoprene gloves. [3][4]	NIOSH-approved N95 or higher respirator if handling powders outside of a fume hood. [4][5]	Laboratory coat.
Dissolution and Transfer	Chemical safety goggles and a face shield.[3]	Chemical-resistant gloves (nitrile or neoprene).[3][4]	Work in a chemical fume hood.[6]	Laboratory coat.
Reaction and Work-up	Chemical safety goggles and a face shield.[3]	Double gloving with chemical-resistant gloves is recommended.	All operations should be conducted in a certified chemical fume hood.	Chemical-resistant apron over a laboratory coat.
Spill Cleanup and Waste Disposal	Chemical safety goggles and a face shield.	Heavy-duty, chemical-resistant gloves.	NIOSH-approved respirator with appropriate cartridges.	Chemical-resistant suit or coveralls.[7][8]

Operational and Disposal Plans

Handling Procedures:

- Always handle **N-Boc-5-Hydroxyindoline** in a well-ventilated area, preferably within a chemical fume hood.[6]
- Avoid generating dust.
- Prevent contact with skin, eyes, and clothing.[9]
- Wash hands thoroughly after handling.[10]

- Do not eat, drink, or smoke in areas where the chemical is handled.[10]

Storage:

- Store in a tightly sealed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.[11]
- Some suppliers recommend storage at 2-8°C.[1][12]

Disposal:

- Segregation: Collect waste **N-Boc-5-Hydroxyindoline** and any contaminated materials in a dedicated, clearly labeled, and sealed container.[6]
- Storage: Store the waste container in a designated and secure area.[6]
- Disposal: Arrange for pickup and disposal by a licensed chemical waste contractor in accordance with local, state, and federal regulations.[6]
- Prohibition: Never dispose of **N-Boc-5-Hydroxyindoline** down the drain or in regular trash.
[6]

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **N-Boc-5-Hydroxyindoline**.



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Caption: Workflow for handling **N-Boc-5-Hydroxyindoline**.

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